

3-Chloro-3'-methoxystilbene molecular structure and formula

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Compound of Interest

Compound Name: 3-Chloro-3'-methoxystilbene

CAS No.: 164220-45-5

Cat. No.: B1143293

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<_ An In-depth Technical Guide to **3-Chloro-3'-methoxystilbene**

Aimed at Researchers, Scientists, and Drug Development Professionals

Foreword

The stilbene scaffold represents a cornerstone in medicinal chemistry and materials science, offering a versatile platform for the development of novel therapeutic agents and functional materials. Among the myriad of stilbene derivatives, **3-Chloro-3'-methoxystilbene** emerges as a compound of significant interest due to its unique substitution pattern, which imparts distinct electronic and steric properties. This guide is crafted to provide a comprehensive, in-depth technical overview of **3-Chloro-3'-methoxystilbene**, from its fundamental molecular characteristics to its synthesis and potential applications. As senior application scientists, our objective is to bridge the gap between theoretical knowledge and practical application, offering insights grounded in established scientific principles and experimental validation.

Core Molecular Attributes

A thorough understanding of a molecule's foundational properties is paramount for any research and development endeavor. This section delineates the essential molecular and physical characteristics of **3-Chloro-3'-methoxystilbene**.

Molecular Formula and Structure

The elemental composition and spatial arrangement of atoms define the identity and reactivity of a chemical compound.

- Molecular Formula: $C_{15}H_{13}ClO$ [\[1\]](#)
- Systematic Name: 1-chloro-3-[2-(3-methoxyphenyl)ethenyl]benzene[\[1\]](#)[\[2\]](#)
- CAS Number: 164220-45-5[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

The structure features a central ethylene bridge connecting a 3-chlorophenyl group and a 3-methoxyphenyl group. This arrangement allows for the existence of cis (Z) and trans (E) isomers, with the trans isomer being the more thermodynamically stable and commonly studied form.



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Sources

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